

physical and chemical properties of 10-Hydroxy-16-epiaffinine

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Compound of Interest

Compound Name: 10-Hydroxy-16-epiaffinine

Cat. No.: B15596933

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10-Hydroxy-16-epiaffinine: An In-Depth Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

10-Hydroxy-16-epiaffinine is a naturally occurring indole alkaloid isolated from the herbs of *Rauvolfia verticillata*[1]. As a member of the sarpagine-related alkaloid family, it possesses a complex tetracyclic structure. This technical guide provides a summary of the currently available physical and chemical properties of **10-Hydroxy-16-epiaffinine**. However, it is important to note that detailed experimental data, including specific spectral analyses, comprehensive experimental protocols for its isolation, and its biological activity, are not extensively reported in publicly accessible scientific literature.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **10-Hydroxy-16-epiaffinine** is presented in the table below. It is noteworthy that experimental values for properties such as melting point and boiling point are not currently available in the cited resources.

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₄ N ₂ O ₃	[1][2]
Molecular Weight	340.4 g/mol	[1][2]
Appearance	Yellow Powder	[1]
Purity	>95% to ≥98%	[1][2]
CAS Number	82513-70-0	[2]
Storage Conditions	Store at -20°C under an inert atmosphere.	[2]

Experimental Data

Detailed experimental data for **10-Hydroxy-16-epiaffinine**, such as Nuclear Magnetic Resonance (NMR) spectra, Infrared (IR) spectra, and Mass Spectrometry (MS) data, are not readily available in the surveyed literature. For professionals in drug development and scientific research, the acquisition of such data through direct experimentation is a necessary step for comprehensive characterization.

Experimental Protocols

Specific, detailed experimental protocols for the isolation, purification, and characterization of **10-Hydroxy-16-epiaffinine** from *Rauvolfia verticillata* are not published in the available scientific literature. General alkaloid extraction and purification techniques would likely be applicable, but optimization for this specific compound would be required.

Biological Activity and Signaling Pathways

Currently, there is no publicly available information regarding the biological activity, pharmacological properties, or associated signaling pathways of **10-Hydroxy-16-epiaffinine**. Further research is necessary to elucidate any potential therapeutic effects or mechanisms of action.

Logical Workflow for Characterization

For researchers aiming to characterize **10-Hydroxy-16-epiaffinine**, a logical experimental workflow would be necessary. The following diagram illustrates a potential approach, starting from the natural source and leading to biological assessment.

A proposed workflow for the comprehensive study of **10-Hydroxy-16-epiaffinine**.

Conclusion

10-Hydroxy-16-epiaffinine remains a largely uncharacterized natural product. While its basic chemical identity has been established, a significant gap exists in the scientific literature regarding its detailed physicochemical properties, experimental protocols for its study, and its biological functions. The information provided in this guide serves as a foundational summary of what is currently known and highlights the extensive opportunities for future research into this intriguing indole alkaloid. The provided workflow diagram offers a strategic approach for researchers to systematically investigate and unlock the potential of **10-Hydroxy-16-epiaffinine**.

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References

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- To cite this document: BenchChem. [physical and chemical properties of 10-Hydroxy-16-epiaffinine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15596933#physical-and-chemical-properties-of-10-hydroxy-16-epiaffinine]

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